

Application Notes and Protocols for Leptophos Residue Analysis in Soil

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Compound of Interest

Compound Name: *Leptophos*

Cat. No.: *B1674750*

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Introduction

Leptophos, an organophosphorus insecticide, was previously used to control a range of pests on crops such as cotton, rice, fruits, and vegetables. Due to its persistence in the environment and potential for neurotoxicity, monitoring its residue levels in soil is crucial for environmental risk assessment and ensuring food safety. This document provides detailed application notes and protocols for the sample preparation of soil for the analysis of **Leptophos** residues. The primary method detailed is the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) technique, with Ultrasonic-Assisted Extraction (UAE) presented as a viable alternative.

Physicochemical Properties of Leptophos

A thorough understanding of the physicochemical properties of **Leptophos** is essential for developing effective extraction and cleanup strategies.

Property	Value	Implication for Sample Preparation
Molecular Formula	C ₁₃ H ₁₀ BrCl ₂ O ₂ PS	---
Molecular Weight	412.07 g/mol	---
Water Solubility	0.03 ppm (mg/L) at 25°C	Low water solubility indicates that organic solvents will be effective for extraction.
log P (Octanol-Water Partition Coefficient)	6.31	High log P value signifies that Leptophos is lipophilic and will readily partition into organic solvents from aqueous phases.
Vapor Pressure	2.3 x 10 ⁻⁸ mm Hg	Low vapor pressure suggests that losses due to volatilization during sample preparation are minimal under standard laboratory conditions.
Stability	Stable to acids; slowly hydrolyzed under strongly alkaline conditions.	Extraction and cleanup steps should ideally be performed under neutral to slightly acidic conditions to prevent degradation of the analyte.

Data Presentation: Method Performance

The following tables summarize typical performance data for the analysis of organophosphorus pesticides, including those with similar properties to **Leptophos**, in soil using the QuEChERS and UAE methods. It is important to note that actual performance may vary depending on the soil type, instrumentation, and specific laboratory conditions. Method validation should always be performed.

Table 1: QuEChERS Method Performance for Organophosphorus Pesticide Residue Analysis in Soil

Parameter	Typical Range	Reference
Recovery	70-120%	[1][2]
Relative Standard Deviation (RSD)	< 20%	[2]
Limit of Detection (LOD)	0.003 - 5 µg/kg	[2]
Limit of Quantification (LOQ)	0.01 - 15 µg/kg	[3]

Table 2: Ultrasonic-Assisted Extraction (UAE) Method Performance for Organophosphorus Pesticide Residue Analysis in Soil

Parameter	Typical Range	Reference
Recovery	79-105%	[4]
Relative Standard Deviation (RSD)	< 15%	[4]
Limit of Detection (LOD)	0.02 - 1.59 mg/kg	[4]
Limit of Quantification (LOQ)	0.07 - 5.25 mg/kg	[4]

Experimental Protocols

Protocol 1: QuEChERS Method for Leptophos Residue Analysis in Soil

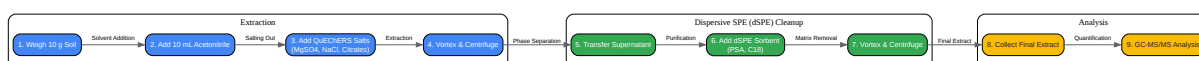
This protocol is based on the widely accepted QuEChERS methodology, which involves a two-step process of extraction and cleanup.[1][5][6][7]

1. Materials and Reagents

- Soil sample, air-dried and sieved (2 mm mesh)
- Acetonitrile (ACN), HPLC grade
- Reagent water, HPLC grade

- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (optional, for highly pigmented soils)
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes for dSPE
- High-speed centrifuge
- Vortex mixer
- Analytical balance

2. Experimental Workflow Diagram



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Caption: QuEChERS experimental workflow for **Leptophos** residue analysis in soil.

3. Detailed Procedure

a. Sample Extraction[5]

- Weigh 10 g of the homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Add the appropriate QuEChERS extraction salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate).
- Immediately cap the tube tightly and vortex vigorously for 1 minute to ensure thorough mixing and prevent the agglomeration of salts.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.

b. Dispersive Solid-Phase Extraction (dSPE) Cleanup[1][8][9][10]

- Carefully transfer the supernatant (acetonitrile layer) to a 15 mL dSPE tube containing the cleanup sorbent mixture. For organophosphorus pesticides like **Leptophos** in a soil matrix, a common sorbent mixture is 150 mg MgSO₄, 50 mg PSA, and 50 mg C18.
- Cap the dSPE tube and vortex for 30 seconds to disperse the sorbent.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.
- The resulting supernatant is the final extract.

c. Final Extract Preparation and Analysis

- Carefully collect the final extract, taking care not to disturb the sorbent pellet.
- The extract can be directly analyzed by Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) or Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD). If necessary, the extract can be filtered through a 0.22 μ m syringe filter before injection.

Protocol 2: Ultrasonic-Assisted Extraction (UAE) for Leptophos Residue Analysis in Soil

UAE offers a faster alternative for the extraction step, utilizing ultrasonic waves to enhance solvent penetration into the soil matrix.^{[4][11]}

1. Materials and Reagents

- Same as Protocol 1, with the addition of an ultrasonic bath or probe sonicator.
- Extraction solvent: Ethyl acetate or a mixture of ethyl acetate and methanol.

2. Experimental Workflow Diagram



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Caption: Ultrasonic-Assisted Extraction workflow for **Leptophos** residue analysis.

3. Detailed Procedure

a. Sample Extraction^[4]

- Weigh 10 g of the homogenized soil sample into a 50 mL polypropylene centrifuge tube.
- Add 20 mL of the extraction solvent (e.g., ethyl acetate or a 1:1 mixture of ethyl acetate and methanol).
- Place the tube in an ultrasonic bath and sonicate for 15-30 minutes.
- Centrifuge the tube at ≥ 4000 rpm for 5 minutes.
- Carefully decant the supernatant into a clean tube.

- For exhaustive extraction, the process can be repeated with a fresh portion of the solvent, and the supernatants can be combined.

b. Cleanup

The extract obtained from UAE may require a cleanup step to remove co-extracted matrix components. This can be achieved using the dSPE procedure described in Protocol 1 (Section 3b) or by passing the extract through a solid-phase extraction (SPE) cartridge packed with a suitable sorbent (e.g., Florisil or a combination of PSA and C18).[12]

c. Final Extract Preparation and Analysis

- If necessary, the combined extracts are evaporated to near dryness under a gentle stream of nitrogen and reconstituted in a suitable solvent for injection (e.g., hexane or toluene).
- The final extract is then analyzed by GC-MS/MS or GC-NPD.

Conclusion

The QuEChERS method is a robust and widely validated technique for the analysis of **Leptophos** and other organophosphorus pesticide residues in soil, offering a good balance of speed, efficiency, and cost-effectiveness. Ultrasonic-assisted extraction provides a rapid alternative for the initial extraction step. The choice of method and the specific parameters, particularly the dSPE sorbents, should be optimized and validated for the specific soil matrix and analytical instrumentation being used to ensure accurate and reliable results.

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